An In-depth Technical Guide to Caffeidine (CAS Number 20041-90-1)

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Compound of Interest

Compound Name:	*Caffeidine*
CAS No.:	*20041-90-1*
Cat. No.:	*B195705*

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Abstract

Caffeidine, with the Chemical Abstracts Service (CAS) number 20041-90-1, is a chemical entity closely related to caffeine, primarily known as an impurity and hydrolysis product of the widely consumed stimulant. Its chemical name is N,1-Dimethyl-4-(methylamino)-1H-imidazole-5-carboxamide. Preliminary research indicates that **Caffeidine** may possess biological activities of interest, including the inhibition of phosphodiesterases (PDEs) and acetylcholinesterase (AChE). This technical guide provides a comprehensive overview of the available scientific and technical information regarding **Caffeidine**, including its chemical properties, potential synthesis methods, and known biological activities. The document is intended to serve as a foundational resource for researchers and professionals in the fields of pharmacology, medicinal chemistry, and drug development who are interested in the further investigation of this compound.

Chemical and Physical Properties

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Caffeidine is a small molecule with a molecular formula of $C_7H_{12}N_4O$ and a molecular weight of 168.20 g/mol . A summary of its key chemical identifiers and properties is presented in Table 1.

Property	Value
CAS Number	20041-90-1
Molecular Formula	$C_7H_{12}N_4O$
Molecular Weight	168.20 g/mol
IUPAC Name	N,1-dimethyl-4-(methylamino)-1H-imidazole-5-carboxamide
Synonyms	Caffeidine, Caffeine Impurity E
Canonical SMILES	CNC1=C(N(C=N1)C)C(=O)NC
InChI Key	FNYXJOYPHLKLRW-UHFFFAOYSA-N

Table 1: Chemical and Physical Properties of **Caffeidine**.

Synthesis

A detailed, peer-reviewed synthesis protocol for **Caffeidine** free base is not readily available in the public domain. However, a patent describes the synthesis of **Caffeidine** nitrate from caffeine. This method provides a potential route for obtaining the compound for research purposes.

Synthesis of **Caffeidine** Nitrate from Caffeine

Experimental Protocol:

This protocol is adapted from a patent describing the synthesis of **Caffeidine** nitrate.

Materials:

- Caffeine

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- Liquid Caustic Soda (Sodium Hydroxide solution)
- Diluted Nitric Acid
- Purified Water

Procedure:

- In a suitable reaction vessel, combine caffeine and liquid caustic soda. The ratio of caffeine to caustic soda can be varied.
- Heat the reaction mixture to a temperature between 80-130°C and maintain for a period of 0.5 to 6 hours.
- After the reaction is complete, cool the mixture to 25-35°C.
- Neutralize the solution with diluted nitric acid.
- Cool the neutralized solution to 8-12°C to precipitate the **Caffeidine** nitrate.
- Filter the precipitate and wash the filter cake with purified water.
- Dry the collected **Caffeidine** nitrate.

Logical Workflow for **Caffeidine** Nitrate Synthesis:

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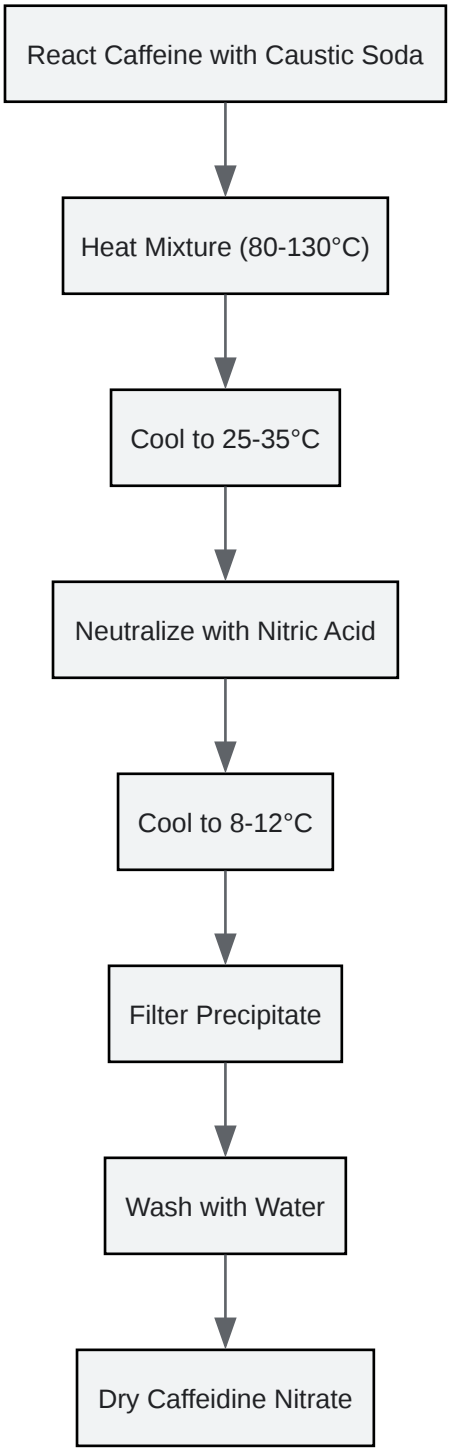

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Caption: Synthesis workflow for **Caffeidine** nitrate.

Biological Activity

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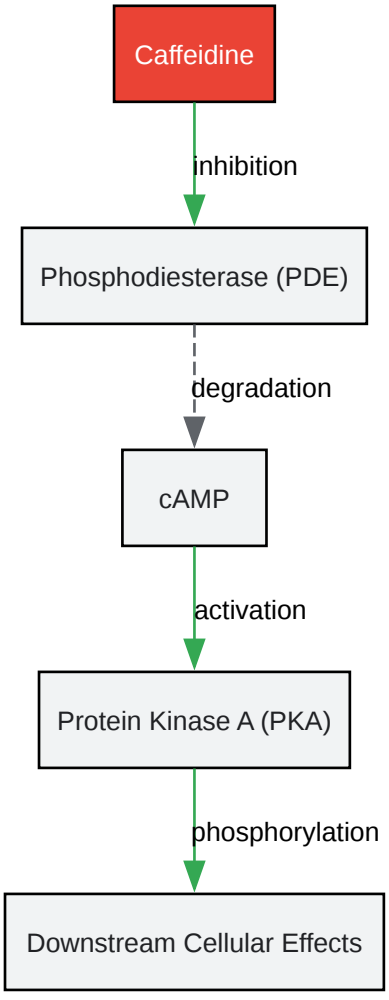
Caffeidine is reported to be an inhibitor of both phosphodiesterases (PDEs) and acetylcholinesterase (AChE). However, a significant limitation in the current body of knowledge is the lack of quantitative data (e.g., IC_{50} or K_i values) to define the potency and selectivity of these inhibitory activities.

Phosphodiesterase (PDE) Inhibition

Caffeine, the parent compound of **Caffeidine**, is a known non-selective inhibitor of PDEs, which are enzymes responsible for the degradation of cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP)[1][2][3]. By inhibiting PDEs, caffeine leads to an increase in intracellular levels of these second messengers, which can have a wide range of physiological effects[4]. It is plausible that **Caffeidine** shares this mechanism of action.

Potential Signaling Pathway of **Caffeidine** via PDE Inhibition:



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Caption: Postulated signaling pathway of **Caffeidine**.

Experimental Protocol for Phosphodiesterase Inhibition Assay (General):

A variety of methods can be employed to assess PDE inhibition. A common approach involves measuring the conversion of radiolabeled cAMP or cGMP to their respective monophosphates.

Materials:

- **Caffeidine** (test compound)
- Purified PDE enzyme (specific isoform of interest)
- ^{3}H-cAMP or ^{3}H-cGMP (substrate)
- Snake venom nucleotidase (to convert AMP/GMP to adenosine/guanosine)
- Anion-exchange resin
- Scintillation cocktail
- Buffer solution (e.g., Tris-HCl)

Procedure:

- Prepare a reaction mixture containing the PDE enzyme, buffer, and the test compound (**Caffeidine**) at various concentrations.
- Initiate the reaction by adding the radiolabeled substrate (^{3}H-cAMP or ^{3}H-cGMP).
- Incubate the reaction mixture at 37°C for a defined period.
- Terminate the reaction by heat inactivation.
- Add snake venom nucleotidase to convert the resulting ^{3}H-AMP or ^{3}H-GMP to ^{3}H-adenosine or ^{3}H-guanosine.

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- Add an anion-exchange resin slurry to bind the unreacted charged substrate.
- Centrifuge the mixture to pellet the resin.
- Transfer an aliquot of the supernatant (containing the uncharged ^{3}H-adenosine or ^{3}H-guanosine) to a scintillation vial.
- Add scintillation cocktail and measure the radioactivity using a scintillation counter.
- Calculate the percentage of inhibition at each concentration of **Caffeidine** and determine the IC_{50} value.

Acetylcholinesterase (AChE) Inhibition

Caffeidine is also described as a reversible inhibitor of acetylcholinesterase (AChE), the enzyme responsible for the breakdown of the neurotransmitter acetylcholine[5][6]. Inhibition of AChE leads to increased levels of acetylcholine at the synaptic cleft, which can have implications for cognitive function and the treatment of neurodegenerative diseases.

Experimental Protocol for Acetylcholinesterase Inhibition Assay (Ellman's Method):

This colorimetric assay is a widely used method for measuring AChE activity and its inhibition.

Materials:

- **Caffeidine** (test compound)
- Acetylcholinesterase (AChE) enzyme
- Acetylthiocholine iodide (ATCI) (substrate)
- 5,5'-Dithiobis(2-nitrobenzoic acid) (DTNB, Ellman's reagent)
- Phosphate buffer (pH 8.0)
- 96-well microplate
- Microplate reader

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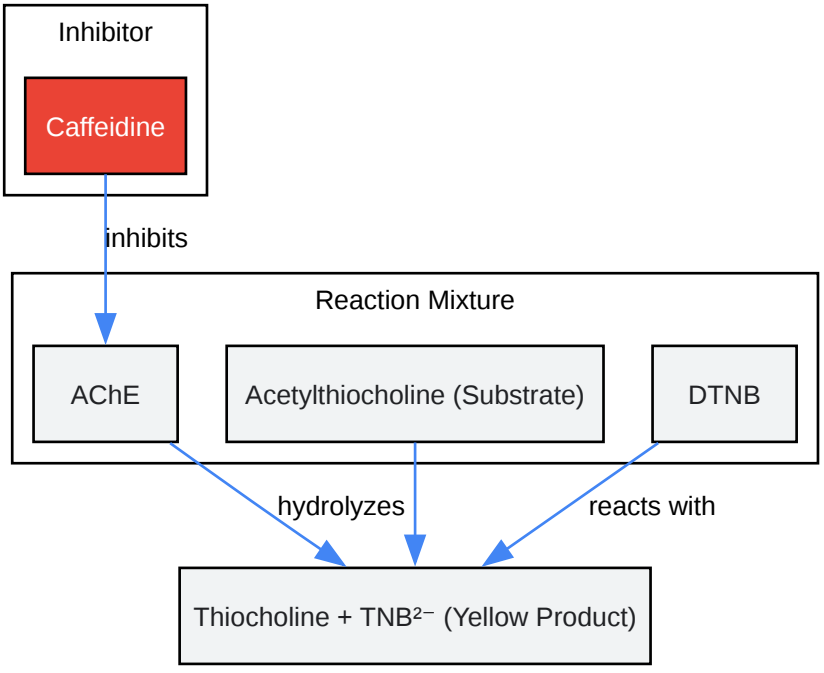
Procedure:

- In a 96-well microplate, add phosphate buffer, DTNB solution, and the test compound (**Caffeidine**) at various concentrations to the designated wells.
- Add the AChE enzyme solution to all wells except the blank.
- Pre-incubate the plate at a controlled temperature (e.g., 25°C or 37°C) for a short period.
- Initiate the reaction by adding the substrate, ATCI, to all wells.
- Immediately measure the absorbance at 412 nm at regular intervals for a set period of time using a microplate reader. The rate of increase in absorbance is proportional to the AChE activity.
- Calculate the percentage of inhibition for each concentration of **Caffeidine** and determine the IC_{50} value.

Workflow for AChE Inhibition Assay:



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Caption: Ellman's method for AChE inhibition assay.

Toxicological Information

There is limited direct toxicological data available for **Caffeidine** itself. However, studies have investigated the carcinogenicity of its N-nitroso derivatives, mononitroso**caffeidine** (MNC) and dinitroso**caffeidine** (DNC). These compounds can be formed from the in vitro nitrosation of **Caffeidine**[7]. One study reported that chronic oral administration of MNC and DNC in rats induced malignant tumors, with distinct organ specificity[7]. It is important to note that this study did not assess the carcinogenicity of **Caffeidine** directly.

Future Research Directions

The current body of literature on **Caffeidine** presents several opportunities for further investigation:

- Quantitative Biological Activity: The most critical area for future research is the determination of the inhibitory potency (IC_{50} and K_i values) of **Caffeidine** against a panel of PDE isoforms and against AChE. This will help to understand its selectivity and potential therapeutic applications.
- Detailed Synthesis: The development and publication of a detailed, high-yield synthesis protocol for **Caffeidine** free base in a peer-reviewed journal would greatly facilitate further research.
- Mechanism of Action: Elucidating the specific signaling pathways modulated by **Caffeidine** is essential. Studies should investigate its effects on cAMP and cGMP levels in various cell types and explore downstream signaling events.
- In Vivo Studies: Following comprehensive in vitro characterization, in vivo studies in animal models would be necessary to evaluate the pharmacokinetic properties, efficacy, and safety of **Caffeidine**.
- Toxicology: A thorough toxicological assessment of **Caffeidine** itself is required to determine its safety profile.

Conclusion

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Caffeidine (CAS 20041-90-1) is an intriguing molecule with potential biological activities as a phosphodiesterase and acetylcholinesterase inhibitor. While its close structural relationship to caffeine provides a basis for these hypotheses, the lack of robust quantitative data and detailed mechanistic studies represents a significant knowledge gap. This technical guide has summarized the currently available information to provide a starting point for researchers and drug development professionals. Further rigorous scientific investigation is warranted to fully characterize the pharmacological profile of **Caffeidine** and to explore its potential as a lead compound for the development of new therapeutic agents.

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